

# Synthesis and manufacturing of Disperse Blue 366

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## Compound of Interest

Compound Name: Disperse blue 366

CAS No.: 84870-65-5

Cat. No.: B12361970

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An In-depth Technical Guide to the Synthesis and Manufacturing of **Disperse Blue 366**

For Researchers, Scientists, and Drug Development Professionals

**Disperse Blue 366** is a monoazo dye characterized by its vibrant blue color and its application in dyeing synthetic fibers, particularly polyester. Its synthesis is a multi-step process involving key organic reactions. This guide provides a detailed overview of its manufacturing process, including experimental protocols and quantitative data derived from analogous syntheses in the scientific literature.

## Overview of Synthesis

The manufacturing of **Disperse Blue 366** follows a three-stage synthetic route:

- **Diazotization:** A primary aromatic amine, typically a 2,6-dihalo-4-nitroaniline, is converted into a diazonium salt.
- **Azo Coupling:** The diazonium salt is reacted with a coupling component, N,N-diethyl-m-toluidine.

- Cyanation: The halogen atoms on the diazo component ring are replaced with cyano groups.

The overall chemical transformation is a cornerstone of azo dye chemistry, leading to the formation of a stable and highly colored molecule.

## Physicochemical Properties

| Property          | Value                                    |
|-------------------|------------------------------------------|
| C.I. Name         | Disperse Blue 366                        |
| Molecular Formula | $C_{19}H_{18}N_6O_2$ <a href="#">[1]</a> |
| Molecular Weight  | 362.39 g/mol <a href="#">[1]</a>         |
| Appearance        | Blue uniform powder <a href="#">[1]</a>  |
| Class             | Single azo <a href="#">[1]</a>           |

## Detailed Synthesis Protocol

The following experimental protocol is a composite representation based on established methods for the synthesis of closely related azo dyes. Precise conditions for industrial manufacturing are often proprietary.

### Stage 1: Diazotization of 2,6-Dichloro-4-nitroaniline

The first step involves the formation of a diazonium salt from 2,6-dichloro-4-nitroaniline.

Experimental Protocol:

- To a reaction vessel, add 20.7 g of 2,6-dichloro-4-nitroaniline to 150 mL of a 30% sulfuric acid solution.
- Cool the resulting suspension to 0-5 °C in an ice bath with continuous stirring.
- In a separate beaker, dissolve 7.0 g of sodium nitrite in 20 mL of water and cool the solution.
- Slowly add the sodium nitrite solution to the suspension of 2,6-dichloro-4-nitroaniline while maintaining the temperature between 0-5 °C.

- Continue stirring for 1-2 hours at this temperature to ensure the completion of the diazotization reaction. The formation of the diazonium salt solution is indicated by a change in the color of the reaction mixture.

| Parameter         | Value                         |
|-------------------|-------------------------------|
| Starting Material | 2,6-Dichloro-4-nitroaniline   |
| Reagents          | Sodium nitrite, Sulfuric acid |
| Temperature       | 0-5 °C                        |
| Reaction Time     | 1-2 hours                     |

## Stage 2: Azo Coupling with N,N-diethyl-m-toluidine

The highly reactive diazonium salt is then coupled with N,N-diethyl-m-toluidine to form the azo chromophore.

### Experimental Protocol:

- In a separate reaction vessel, dissolve 17.7 g of N,N-diethyl-m-toluidine in 100 mL of a 10% aqueous acetic acid solution.
- Cool the solution to 0-5 °C in an ice bath.
- Slowly add the previously prepared diazonium salt solution to the solution of N,N-diethyl-m-toluidine with vigorous stirring.
- Maintain the temperature at 0-5 °C and continue to stir for an additional 2-3 hours.
- The completion of the coupling reaction is indicated by the formation of a deeply colored precipitate.
- Filter the precipitate and wash it thoroughly with cold water until the filtrate is neutral.
- Dry the resulting intermediate azo compound.

| Parameter     | Value                                                                     |
|---------------|---------------------------------------------------------------------------|
| Reactants     | Diazonium salt of 2,6-dichloro-4-nitroaniline,<br>N,N-diethyl-m-toluidine |
| Solvent       | Acetic acid                                                               |
| Temperature   | 0-5 °C                                                                    |
| Reaction Time | 2-3 hours                                                                 |

## Stage 3: Cyanation

The final step involves the nucleophilic substitution of the chloro groups with cyano groups using cuprous cyanide.<sup>[2]</sup>

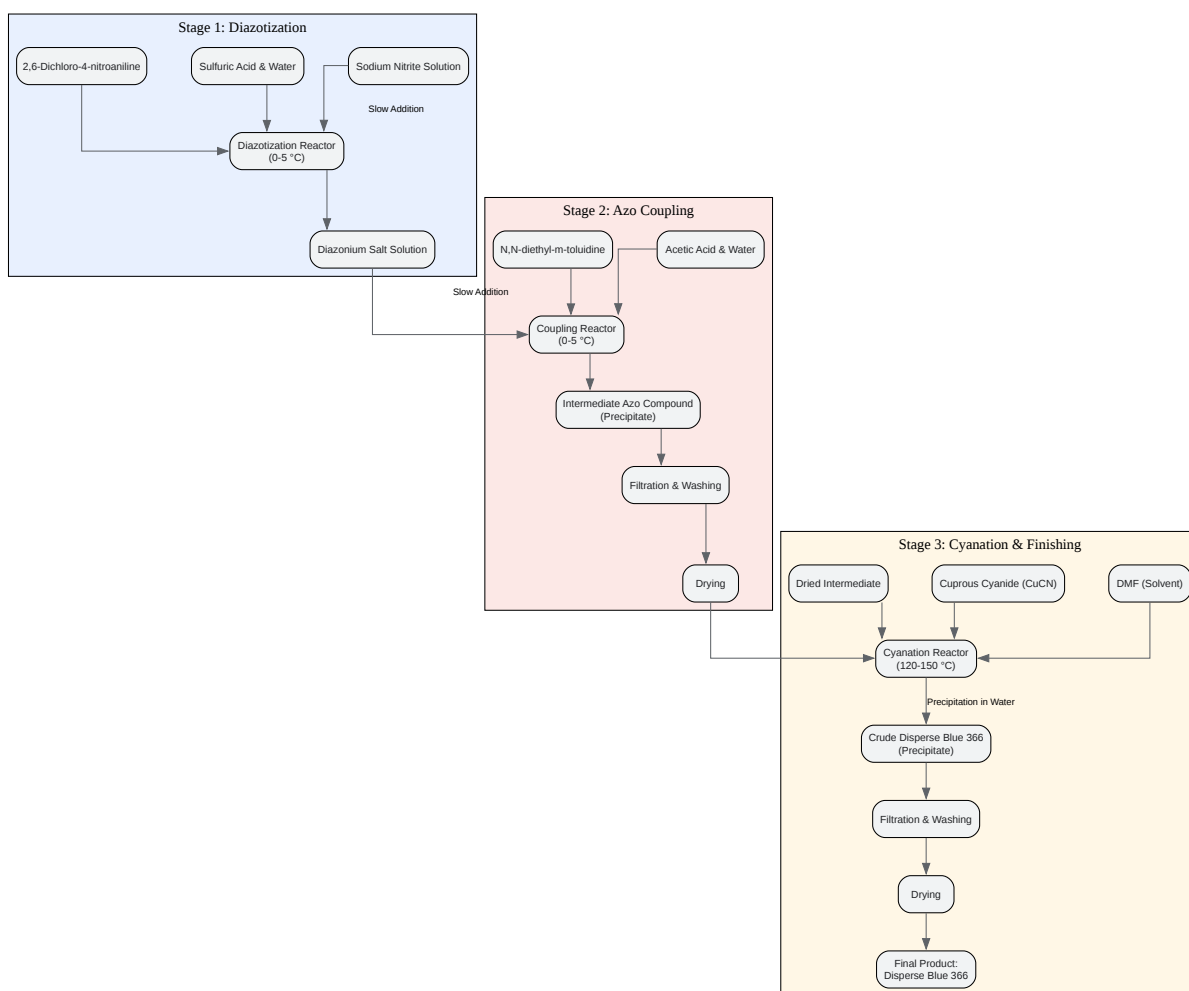
Experimental Protocol:

- Suspend the dried intermediate azo compound in a suitable high-boiling point solvent such as dimethylformamide (DMF).
- Add an excess of cuprous cyanide (CuCN) to the suspension.
- Heat the reaction mixture to a temperature of 120-150 °C and maintain it for several hours. The progress of the reaction should be monitored by a suitable chromatographic technique (e.g., TLC or HPLC).
- After the reaction is complete, cool the mixture and pour it into a large volume of water to precipitate the crude **Disperse Blue 366**.
- Filter the crude product, wash it extensively with water, and then dry it.
- The final product can be further purified by recrystallization from a suitable solvent.

| Parameter     | Value                   |
|---------------|-------------------------|
| Reagent       | Cuprous Cyanide (CuCN)  |
| Solvent       | Dimethylformamide (DMF) |
| Temperature   | 120-150 °C              |
| Reaction Time | Several hours           |

## Manufacturing Workflow and Logical Relationships

The synthesis of **Disperse Blue 366** can be visualized as a sequential process with distinct stages and quality control checkpoints.



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## References

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